

# Gimeracil-13C3: A Technical Guide to Laboratory Safety and Handling

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Compound of Interest		
Compound Name:	Gimeracil-13C3	
Cat. No.:	B13444100	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling guidelines for **Gimeracil-13C3** in a laboratory setting. **Gimeracil-13C3** is an isotopically labeled potent inhibitor of dihydropyrimidine dehydrogenase (DPD), the primary enzyme responsible for the catabolism of fluoropyrimidines like 5-fluorouracil (5-FU).[1][2] As a stable isotope-labeled compound, **Gimeracil-13C3** is not radioactive and its chemical reactivity is identical to that of its unlabeled counterpart, Gimeracil. Therefore, all safety and handling precautions for Gimeracil apply directly to **Gimeracil-13C3**.

This document outlines the known hazards, provides detailed handling and storage procedures, summarizes key quantitative data, and presents relevant experimental protocols to ensure the safe and effective use of this compound in research and development.

## **Safety and Hazard Information**

While a specific Safety Data Sheet (SDS) for **Gimeracil-13C3** is not readily available, the safety profile is based on the data for Gimeracil. There is some discrepancy in the classification of Gimeracil's hazards among suppliers. To ensure the highest level of safety, this guide adopts a cautious approach, adhering to the more stringent hazard classifications reported.

#### 1.1. GHS Hazard Classification



Gimeracil is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[3]
- Skin Irritation (Category 2): Causes skin irritation.[3]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific Target Organ Toxicity Single Exposure (Category 3), Respiratory Tract Irritation:
   May cause respiratory irritation.

#### 1.2. Hazard and Precautionary Statements

Based on the GHS classification, the following hazard (H) and precautionary (P) statements are applicable:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.



- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.

## **Quantitative Data**

The following tables summarize the available quantitative data for Gimeracil. This data should be considered representative for **Gimeracil-13C3**.

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	C <sub>2</sub> 13C <sub>3</sub> H <sub>4</sub> CINO <sub>2</sub>	
Molecular Weight	148.52 g/mol	
Appearance	White to light yellow crystalline powder	_
Melting Point	274°C (decomposes)	-
Solubility	DMSO: 29 mg/mL	-
Water: <1 mg/mL		-
Ethanol: <1 mg/mL	_	
Protein Binding	32.2%	_

Table 2: Toxicological Data



Parameter	Value	Reference(s)
LD50 (Oral)	Data not available	
LD50 (Dermal)	Data not available	-
LC50 (Inhalation)	Data not available	_

Table 3: Occupational Exposure Limits

Component	Limit Value	Reference(s)
Gimeracil	No specific occupational exposure limits (OELs) have been established.	

In the absence of established OELs, it is crucial to handle **Gimeracil-13C3** with a high degree of caution, minimizing exposure through engineering controls, personal protective equipment, and safe work practices.

## **Experimental Protocols**

The primary application of **Gimeracil-13C3** in a laboratory setting is as an internal standard for the quantification of Gimeracil in biological matrices using techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS). It can also be used in studies investigating the mechanism of DPD inhibition.

3.1. Quantification of Gimeracil in Plasma using LC-MS/MS with **Gimeracil-13C3** as an Internal Standard

This protocol is adapted from established methods for the analysis of Gimeracil in plasma.

#### Methodology:

- Sample Preparation (Protein Precipitation):
  - $\circ$  To 100 μL of plasma sample, add 10 μL of **Gimeracil-13C3** internal standard working solution (concentration to be optimized based on expected Gimeracil levels).



- Add 300 μL of acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μL of the mobile phase.
- LC-MS/MS Conditions:
  - LC Column: A C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm) is suitable.
  - Mobile Phase: A gradient of methanol and water with 0.1% formic acid.
  - Flow Rate: 0.3 mL/min.
  - Injection Volume: 5 μL.
  - Mass Spectrometer: A triple quadrupole mass spectrometer operating in negative electrospray ionization (ESI-) mode.
  - MRM Transitions:
    - Gimeracil: To be determined based on the instrument (e.g., Q1/Q3).
    - Gimeracil-13C3: To be determined, expecting a +3 Da shift from the parent Gimeracil
      ion.
- · Calibration and Quantification:
  - Prepare a calibration curve by spiking blank plasma with known concentrations of Gimeracil and a fixed concentration of Gimeracil-13C3.
  - Plot the peak area ratio of Gimeracil to Gimeracil-13C3 against the concentration of Gimeracil.



- Use a linear regression model to quantify Gimeracil in unknown samples.
- 3.2. Dihydropyrimidine Dehydrogenase (DPD) Inhibition Assay

This protocol provides a general framework for assessing the inhibitory activity of Gimeracil on DPD.

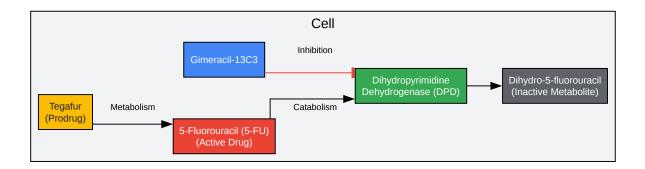
#### Methodology:

- Enzyme Source: Use human liver cytosol or a recombinant human DPD enzyme.
- Substrate: 5-Fluorouracil (5-FU).
- Reaction Buffer: Prepare a suitable buffer (e.g., potassium phosphate buffer with NADPH and MgCl<sub>2</sub>).
- Assay Procedure:
  - Pre-incubate the DPD enzyme with varying concentrations of Gimeracil (or Gimeracil-13C3) for a defined period.
  - Initiate the enzymatic reaction by adding the substrate, 5-FU.
  - Incubate at 37°C for a specific time.
  - Stop the reaction (e.g., by adding a strong acid).
  - Measure the amount of the 5-FU metabolite, dihydro-5-fluorouracil (DHFU), using a suitable analytical method like HPLC-UV or LC-MS/MS.
- Data Analysis:
  - Calculate the percentage of DPD inhibition for each Gimeracil concentration.
  - Determine the IC<sub>50</sub> value (the concentration of Gimeracil that inhibits 50% of the DPD activity).

## **Visualizations**



#### 4.1. Signaling Pathway

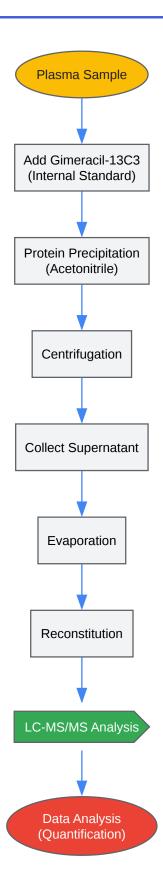


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Gimeracil-13C3 inhibits the DPD-mediated catabolism of 5-FU.

#### 4.2. Experimental Workflow





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Workflow for the quantification of Gimeracil in plasma.



## **Handling and Storage**

#### 5.1. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a laboratory coat, long pants, and closed-toe shoes.

#### 5.2. Safe Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder form to avoid inhalation of dust.
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

#### 5.3. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

#### 5.4. Spills and Disposal

- Spills: In case of a spill, wear appropriate PPE. For small spills, carefully sweep up the solid
  material, avoiding dust generation, and place it in a sealed container for disposal. For large
  spills, evacuate the area and contact your institution's environmental health and safety
  department.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.
   Do not allow it to enter drains or waterways.

### **First Aid Measures**



- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison control center or seek medical attention immediately.
- If on Skin: Remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.
   Continue rinsing. If eye irritation persists, seek medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.

This technical guide is intended to provide essential safety and handling information for **Gimeracil-13C3**. It is not a substitute for a comprehensive risk assessment, which should be conducted by qualified personnel before any new experimental work is undertaken. Always refer to your institution's safety protocols and guidelines.

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## References

- 1. Gimeracil CAS-Number 103766-25-2 Order from Chemodex [chemodex.com]
- 2. Dihydropyrimidine dehydrogenase (DPD) activity in gastric cancer tissue and effect of DPD inhibitory fluoropyrimidines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Gimeracil | C5H4ClNO2 | CID 54679224 PubChem [pubchem.ncbi.nlm.nih.gov]
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